

Operational Safety & Technical Profile: 3-(Methoxymethyl)phenol

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Compound of Interest

Compound Name: 3-(Methoxymethyl)phenol

CAS No.: 57234-51-2

Cat. No.: B3022784

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Executive Summary & Chemical Architecture

In the realm of medicinal chemistry, **3-(Methoxymethyl)phenol** (CAS: 57234-51-2) serves as a critical intermediate, often utilized for its dual functionality: the phenolic hydroxyl group allows for electrophilic aromatic substitution or esterification, while the methoxymethyl ether acts as a robust, lipophilic handle.^{[1][2][3]}

This guide moves beyond the statutory requirements of a standard Safety Data Sheet (SDS). It integrates physicochemical data with field-proven handling protocols, designed for researchers synthesizing small molecule libraries or conducting lead optimization.^{[1][2][3]}

Physicochemical Identity Table^{[1][3][4]}

Property	Specification
Chemical Name	3-(Methoxymethyl)phenol
Synonyms	m-Hydroxybenzyl methyl ether; 3-Hydroxy- α -methoxy-toluene
CAS Number	57234-51-2
Molecular Formula	C ₈ H ₁₀ O ₂
Molecular Weight	138.16 g/mol
Physical State	Solid (Low-melting) / Viscous Liquid (supercooled)
Boiling Point	119-120 °C @ 4 mmHg (Lit.) [1] [2] [3] [4] [5]
Solubility	Soluble in DMSO, Methanol, DCM; Slightly soluble in water. [1] [3]
SMILES	<chem>COCc1cccc(O)c1</chem>
InChI Key	AAVSHQOVBKPECT-UHFFFAOYSA-N

Hazard Profiling & Toxicological Mechanisms[\[1\]](#)[\[3\]](#)

While standard GHS classifications label this compound as an irritant, the senior scientist must recognize the underlying mechanisms of toxicity associated with phenolic ethers.[\[3\]](#)

GHS Classification (29 CFR 1910.1200)[\[1\]](#)[\[3\]](#)

- Signal Word:WARNING
- Acute Toxicity (Oral): Category 4 (H302)[\[1\]](#)[\[3\]](#)
- Skin Corrosion/Irritation: Category 2 (H315)[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Serious Eye Damage/Irritation: Category 2A (H319)[\[1\]](#)[\[3\]](#)
- STOT - Single Exposure: Category 3 (Respiratory Tract Irritation) (H335)[\[1\]](#)[\[2\]](#)[\[3\]](#)

Mechanistic Insight: The "Phenol Effect"

Unlike simple aliphatic alcohols, the phenolic moiety (

) is acidic (

) and possesses high lipophilicity.[1][2][3] This allows **3-(Methoxymethyl)phenol** to rapidly permeate the stratum corneum of the skin.[1][2][3]

- Risk: Once absorbed, phenols can uncouple oxidative phosphorylation in mitochondria, leading to systemic toxicity beyond local irritation.[3]
- Implication: Standard nitrile gloves may offer insufficient break-through time (BTT) for prolonged handling.[1][2][3]

Operational Handling Protocols

This section details the "Self-Validating" protocols required for safe manipulation.

Storage & Stability Architecture

The methoxymethyl group is generally stable, but the phenolic ring is susceptible to oxidation, turning the compound from off-white to pink/brown over time.[1][2][3]

- Atmosphere: Store under Inert Gas (Nitrogen or Argon).[3]
- Temperature: 2–8 °C (Refrigerate).
- Container: Amber glass with Teflon-lined caps to prevent photolytic degradation.[1][2][3]

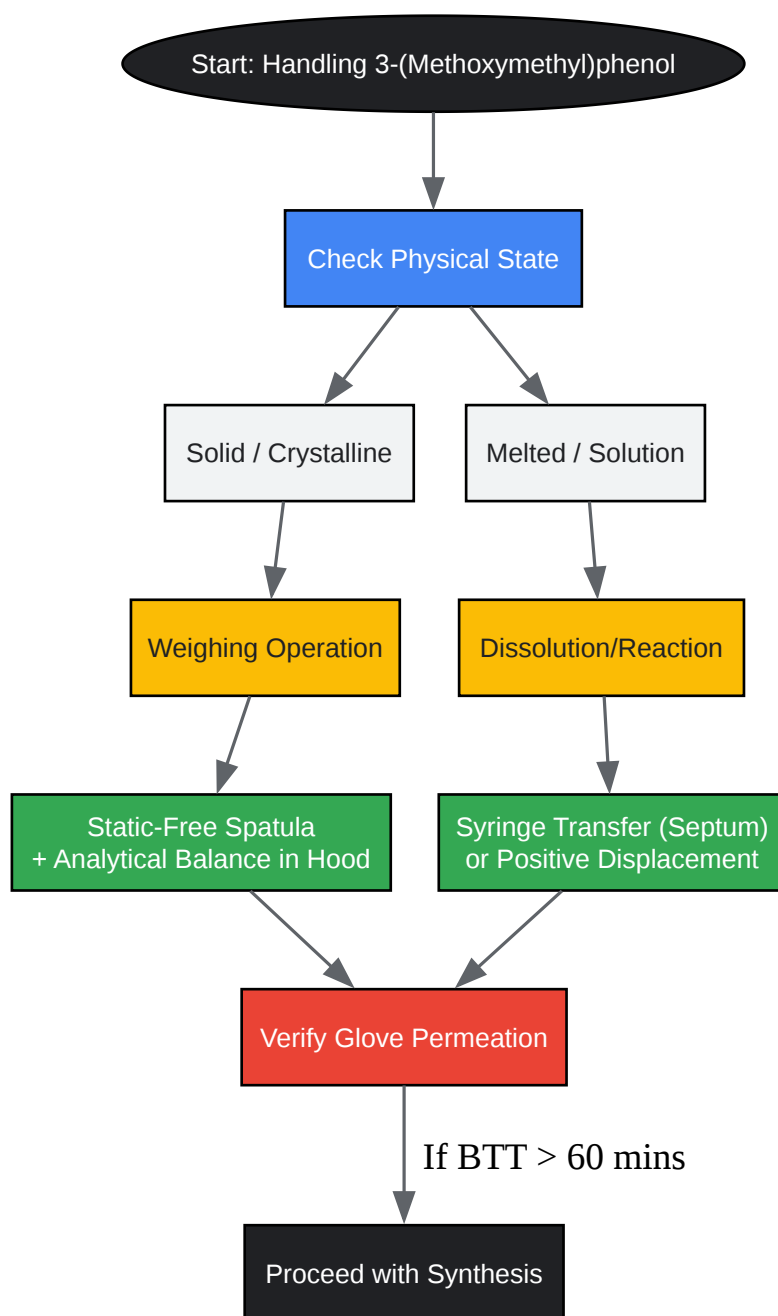
Engineering Controls & PPE Matrix

Do not rely on "standard lab PPE." Use the following decision matrix based on operation scale:

Operation Scale	Engineering Control	Hand Protection	Respiratory Protection
Analytical (<100 mg)	Class II Biosafety Cabinet or Fume Hood	Double Nitrile (0.11 mm min)	N/A (if in hood)
Preparative (100 mg - 5 g)	Chemical Fume Hood (Face velocity > 100 fpm)	Silver Shield® (Laminate) under Nitrile	Half-mask w/ OV cartridges (if outside hood)
Bulk Synthesis (> 5 g)	Glovebox or Walk-in Hood	Butyl Rubber or Viton®	PAPR or Full-face Respirator

Workflow Visualization: Handling Logic

The following diagram illustrates the decision logic for handling **3-(Methoxymethyl)phenol**, prioritizing containment based on physical state and quantity.



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Figure 1: Operational decision tree for handling phenolic ether intermediates. BTT = Break Through Time.[2][3]

Emergency Response Architecture

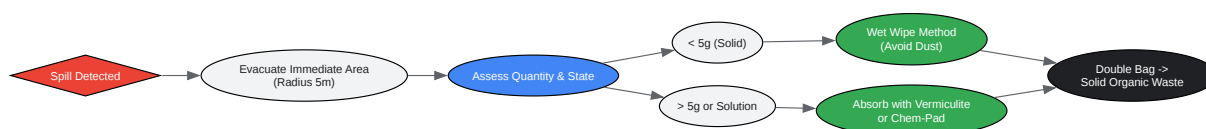
In the event of exposure, the "causality" of the injury dictates the response.[3] Acid-base neutralization is not recommended for phenols; solubility management is key.[1][2][3]

Decontamination Protocol (Skin/Eyes)

- Immediate Action: Do not use ethanol or organic solvents to wash skin; this increases transdermal absorption.[3]
- Solvent: Use Polyethylene Glycol 300 or 400 (PEG-300/400) mixed with water (70:[1][2][3]30) if available, or copious amounts of water.[3] PEG acts as a solubilizing agent to draw the phenol out of the skin.[3]
- Eye Contact: Flush with saline or water for 15 minutes.[3] Lift eyelids to ensure the removal of trapped particulates.[3]

Spill Management Algorithm

The following workflow dictates the cleanup process, ensuring no cross-contamination or secondary exposure.



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Figure 2: Logic flow for containing and cleaning spills of **3-(Methoxymethyl)phenol**. [1][2][3]

Synthesis & Application Context

Understanding the chemical utility of **3-(Methoxymethyl)phenol** aids in risk assessment.[1][2][3] It is primarily used as a scaffold in:

- Protective Group Chemistry: The methoxymethyl (MOM) ether is a classic protecting group, but here it is pre-installed.[3] The free phenol is the reactive site.[3]
- Fragment-Based Drug Discovery (FBDD): Used to probe binding pockets where a hydrogen bond donor (phenol) and a lipophilic acceptor (ether) are required in specific spatial

orientation.[3]

Cautionary Note on Reactivity: Avoid contact with strong Lewis acids (e.g.,

) unless intended, as these will cleave the methyl ether, potentially generating methyl bromide/chloride (highly toxic gases) and the resorcinol derivative.[1][3]

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